

Sulfo-Cy5.5 dUTP: A Technical Guide to its Applications in Molecular Biology

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Compound of Interest

Compound Name: Sulfo-Cy5.5 dUTP

Cat. No.: B15138488

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfo-Cy5.5 dUTP is a modified deoxyuridine triphosphate (dUTP) nucleotide that is covalently labeled with a sulfonated cyanine dye, Sulfo-Cy5.5. This far-red fluorescent probe has garnered significant attention in the field of molecular biology due to its advantageous spectral properties, including high photostability and bright fluorescence, making it an invaluable tool for a variety of research applications. Its enhanced water solubility, a result of sulfonation, further improves its utility in aqueous buffer systems commonly used in biological assays. This technical guide provides an in-depth overview of the core applications of **Sulfo-Cy5.5 dUTP**, complete with experimental protocols and quantitative data to facilitate its integration into research and drug development workflows.

Core Properties of Sulfo-Cy5.5 dUTP

The utility of **Sulfo-Cy5.5 dUTP** is rooted in its distinct physicochemical and spectral characteristics. The Sulfo-Cy5.5 dye is a member of the cyanine dye family, known for their high molar extinction coefficients and good quantum yields.

Property	Value	Reference
Excitation Maximum	~684 nm	[1]
Emission Maximum	~710 nm	[1]
Molecular Weight	Varies by supplier	[2]
Solubility	High in aqueous solutions	[3]
Quantum Yield	~0.21	[1]

These properties make **Sulfo-Cy5.5 dUTP** particularly well-suited for applications requiring sensitive detection in the far-red region of the spectrum, which minimizes autofluorescence from biological samples.

Key Applications and Experimental Protocols

Sulfo-Cy5.5 dUTP serves as a substrate for various DNA polymerases, allowing for its enzymatic incorporation into newly synthesized DNA. This enables the fluorescent labeling of DNA for visualization and quantification in a range of molecular biology techniques.

Terminal deoxynucleotidyl transferase dUTP Nick End Labeling (TUNEL) Assay for Apoptosis Detection

The TUNEL assay is a widely used method to detect DNA fragmentation, a hallmark of late-stage apoptosis.[4] The enzyme terminal deoxynucleotidyl transferase (TdT) catalyzes the addition of labeled dUTPs to the 3'-hydroxyl ends of DNA breaks.[4] The direct incorporation of a fluorescently labeled nucleotide like **Sulfo-Cy5.5 dUTP** allows for a one-step detection process.[4]

This protocol is a general guideline and may require optimization for specific cell types and experimental conditions.

Materials:

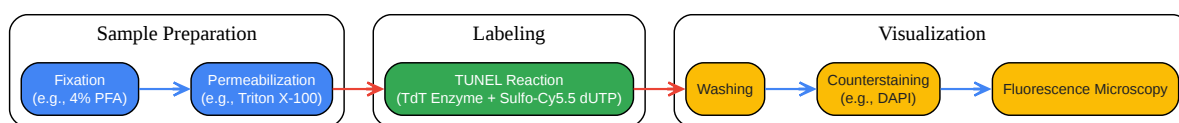
- Fixed cells or tissue sections on slides
- Phosphate-buffered saline (PBS)

- Permeabilization solution (e.g., 0.1% Triton™ X-100 in PBS)
- TdT reaction buffer
- Terminal deoxynucleotidyl transferase (TdT)
- **Sulfo-Cy5.5 dUTP**
- Nuclease-free water
- Mounting medium with a nuclear counterstain (e.g., DAPI)

Procedure:

- Sample Preparation:
 - For adherent cells, wash with PBS and fix with 4% paraformaldehyde for 15 minutes at room temperature.
 - For tissue sections, deparaffinize and rehydrate through an ethanol gradient.
- Permeabilization:
 - Wash the fixed samples twice with PBS.
 - Incubate with permeabilization solution for 20 minutes at room temperature.
 - Wash twice with PBS.
- TUNEL Reaction:
 - Prepare the TUNEL reaction mix by combining TdT reaction buffer, TdT enzyme, and **Sulfo-Cy5.5 dUTP** in nuclease-free water. The optimal concentration of **Sulfo-Cy5.5 dUTP** should be determined empirically but can start in the range of 1-10 µM.
 - Incubate the samples with the TUNEL reaction mix in a humidified chamber at 37°C for 60 minutes, protected from light.^[5]
- Washing:

- Wash the samples three times with PBS for 5 minutes each to remove unincorporated nucleotides.
- Counterstaining and Mounting:
 - Counterstain the nuclei with DAPI for 10 minutes.
 - Wash briefly with PBS.
 - Mount the coverslip using an antifade mounting medium.
- Visualization:
 - Visualize the samples using a fluorescence microscope equipped with appropriate filter sets for Sulfo-Cy5.5 (Excitation/Emission: ~684 nm/~710 nm) and DAPI.



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TUNEL Assay Workflow

Fluorescence In Situ Hybridization (FISH)

FISH is a powerful technique used to visualize the presence and location of specific DNA or RNA sequences within cells and tissues. This is achieved by hybridizing a fluorescently labeled nucleic acid probe to the target sequence. **Sulfo-Cy5.5 dUTP** can be used to generate these fluorescent probes through standard enzymatic labeling methods such as nick translation, random priming, or PCR.

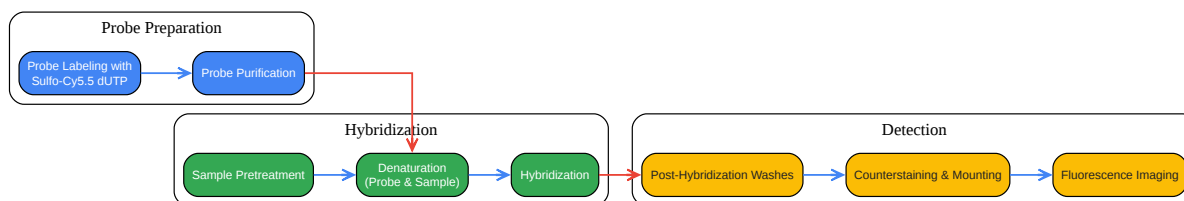
This protocol provides a general framework for probe labeling and FISH.

Probe Labeling (by Nick Translation):

- Prepare a reaction mix containing the DNA probe, a nick translation buffer, DNase I, DNA Polymerase I, and a nucleotide mix including **Sulfo-Cy5.5 dUTP**. The ratio of labeled to unlabeled dUTP will influence the final probe fluorescence and should be optimized.
- Incubate the reaction at 15°C for 1-2 hours.
- Purify the labeled probe using a spin column or ethanol precipitation to remove unincorporated nucleotides.

FISH Procedure:

- Slide Preparation: Prepare chromosome spreads or tissue sections on slides.
- Pretreatment: Treat slides with RNase A and pepsin to remove RNA and proteins that may interfere with hybridization.
- Denaturation: Denature the cellular DNA and the fluorescent probe separately by heating.
- Hybridization: Apply the denatured probe to the slide, cover with a coverslip, and incubate overnight in a humidified chamber at 37°C to allow hybridization.
- Post-Hybridization Washes: Wash the slides under stringent conditions to remove non-specifically bound probes.
- Counterstaining and Mounting: Counterstain with DAPI and mount with an antifade medium.
- Visualization: Image the slides using a fluorescence microscope with appropriate filters for Sulfo-Cy5.5 and DAPI.



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Fluorescence In Situ Hybridization (FISH) Workflow

Flow Cytometry for Apoptosis Detection

Flow cytometry can be used to quantify apoptotic cells in a population by detecting the fluorescence of incorporated **Sulfo-Cy5.5 dUTP** in a TUNEL assay. This allows for high-throughput analysis of apoptosis in response to various stimuli.

This protocol is a general guide and requires optimization.

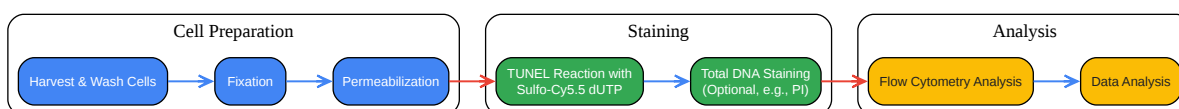
Materials:

- Cell suspension
- PBS
- Fixation buffer (e.g., 1% paraformaldehyde)
- Permeabilization buffer (e.g., 70% ethanol)
- TdT reaction buffer
- TdT enzyme
- **Sulfo-Cy5.5 dUTP**

- Rinsing buffer

Procedure:

- Cell Preparation: Harvest and wash cells in PBS.
- Fixation: Fix cells in 1% paraformaldehyde on ice for 15-30 minutes.
- Permeabilization: Permeabilize cells by adding ice-cold 70% ethanol and incubating for at least 30 minutes on ice.
- TUNEL Reaction:
 - Wash cells to remove ethanol.
 - Resuspend cells in the TUNEL reaction mix containing TdT enzyme and **Sulfo-Cy5.5 dUTP**.
 - Incubate at 37°C for 60 minutes in the dark.
- Staining for Total DNA (Optional):
 - Wash cells with rinsing buffer.
 - Resuspend in a solution containing a DNA stain like Propidium Iodide (PI) or 7-AAD to analyze DNA content and cell cycle.
- Flow Cytometric Analysis:
 - Analyze the cells on a flow cytometer equipped with a laser and detectors appropriate for Sulfo-Cy5.5 (e.g., 640 nm laser for excitation and a >670 nm emission filter).



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Flow Cytometry Apoptosis Analysis Workflow

Quantitative Data Summary

While specific quantitative data for **Sulfo-Cy5.5 dUTP** across different applications can be highly dependent on the experimental setup, the following table summarizes key performance metrics of the Sulfo-Cy5.5 fluorophore, which are indicative of its performance when conjugated to dUTP.

Parameter	Sulfo-Cy5.5	Notes
Signal-to-Noise Ratio	High	The far-red emission minimizes background autofluorescence from biological samples, leading to a high signal-to-noise ratio.[6]
Photostability	High	Cyanine dyes like Sulfo-Cy5.5 are known for their excellent resistance to photobleaching, allowing for longer exposure times and more robust imaging.[3]
Incorporation Efficiency	Moderate to High	The efficiency of enzymatic incorporation can be influenced by the linker arm between the dye and the nucleotide. Longer linkers can improve incorporation efficiency.[7]

Conclusion

Sulfo-Cy5.5 dUTP is a versatile and powerful tool for the fluorescent labeling of DNA in a variety of molecular biology applications. Its superior spectral properties, including bright, far-red fluorescence and high photostability, make it an excellent choice for sensitive detection in

techniques such as TUNEL assays, FISH, and flow cytometry. The detailed protocols and workflow diagrams provided in this guide are intended to facilitate the successful application of **Sulfo-Cy5.5 dUTP** in research and drug development, enabling more precise and reliable analysis of cellular processes like apoptosis and gene expression. As with any fluorescent probe, optimization of labeling and detection conditions is crucial for achieving the best possible results.

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